

methyl 5-nitro-1H-indazole-7-carboxylate

chemical properties

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Compound of Interest

Compound Name: methyl 5-nitro-1H-indazole-7-carboxylate

Cat. No.: B1270063

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An In-Depth Technical Guide to the Chemical Properties of **Methyl 5-nitro-1H-indazole-7-carboxylate**

Introduction

Methyl 5-nitro-1H-indazole-7-carboxylate is a heterocyclic organic compound featuring an indazole core structure. This molecule is of significant interest to researchers and drug development professionals due to its role as a versatile synthetic intermediate.^[1] The presence of a nitro group enhances its chemical reactivity, making it a valuable building block for the synthesis of more complex, biologically active molecules.^[1] This guide provides a comprehensive overview of its chemical properties, a generalized synthetic approach, and its applications, collating available data for scientific and research purposes.

Chemical and Physical Properties

The fundamental chemical and physical properties of **methyl 5-nitro-1H-indazole-7-carboxylate** are summarized below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
CAS Number	632291-85-1	[1] [2] [3]
Molecular Formula	C ₉ H ₇ N ₃ O ₄	[1] [3]
Molecular Weight	221.17 g/mol	[1] [2]
Appearance	Yellow to beige solid	[1]
Boiling Point	443.2°C at 760 mmHg	[2]
Density	1.527 g/cm ³	[2]
Refractive Index	1.683	[2]
Storage Conditions	Store at 0-8°C	[1]
Purity	≥ 95% (HPLC)	[1]

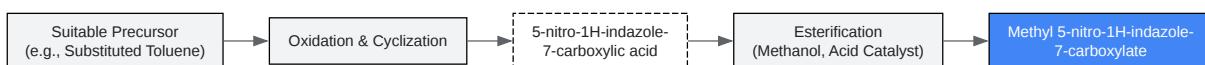
Spectroscopic Profile

Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry for **methyl 5-nitro-1H-indazole-7-carboxylate** are not available in the reviewed literature. However, analytical data including NMR, HPLC, and LC-MS are often available from commercial suppliers upon request.[\[4\]](#) Characterization of this compound would typically involve these standard analytical techniques to confirm its structure and purity.

Synthesis and Reactivity

Methyl 5-nitro-1H-indazole-7-carboxylate is primarily utilized as an intermediate in multi-step synthetic pathways. The indazole core is a key pharmacophore in many kinase inhibitors, and functionalized indazoles are crucial for developing new therapeutic agents.

While a specific, detailed experimental protocol for the synthesis of **methyl 5-nitro-1H-indazole-7-carboxylate** was not found in the search results, a generalized workflow can be proposed based on standard organic chemistry transformations. A common route would involve the synthesis of the parent carboxylic acid followed by esterification.



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Caption: Generalized synthetic workflow for **methyl 5-nitro-1H-indazole-7-carboxylate**.

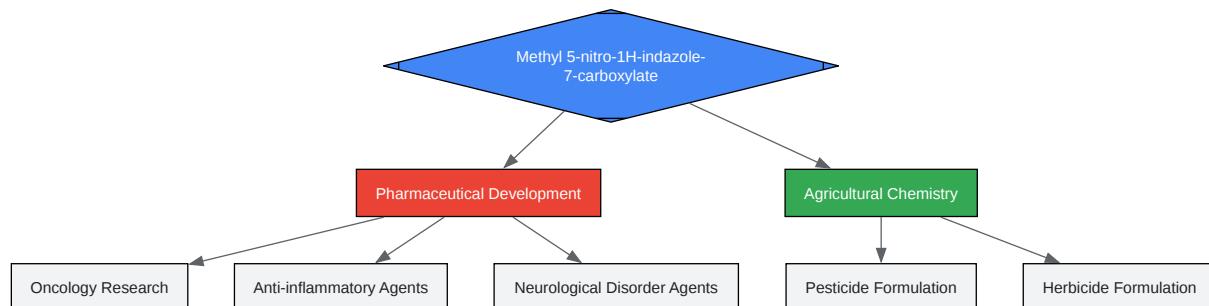
Generalized Experimental Protocol: Esterification

The following is a generalized protocol for the esterification of a carboxylic acid to its corresponding methyl ester, a plausible final step in the synthesis of the title compound.

- **Dissolution:** Dissolve the precursor, 5-nitro-1H-indazole-7-carboxylic acid, in an excess of methanol.
- **Catalysis:** Add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid) to the solution dropwise at a reduced temperature (e.g., 0-10°C).
- **Reaction:** Reflux the reaction mixture for several hours (typically 4-8 hours), monitoring the progress by an appropriate method such as Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into crushed ice or cold water.
- **Isolation:** The resulting precipitate (the methyl ester product) is collected by filtration.
- **Purification:** Wash the crude product with water to remove any remaining acid. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol, to yield the final product.

Applications in Research and Development

Methyl 5-nitro-1H-indazole-7-carboxylate serves as a key intermediate in the synthesis of various high-value molecules for different industries.^[1] Its structural features make it particularly suitable for creating novel compounds in pharmaceutical and agricultural sectors.

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Caption: Key application areas of **methyl 5-nitro-1H-indazole-7-carboxylate**.

- **Pharmaceutical Development:** The compound is a valuable intermediate for synthesizing bioactive molecules for novel therapeutic agents.^[1] Its derivatives are being explored in oncology and anti-inflammatory research.^[1] It is also used to create pharmaceuticals targeting neurological disorders by modulating specific biological pathways.^[1]
- **Agricultural Chemistry:** It is employed in the formulation of advanced agrochemicals, where it can be used to enhance the efficacy of pesticides and herbicides, contributing to improved crop yields.^[1]
- **Analytical Chemistry:** In some contexts, it can serve as a reference standard for the calibration of analytical instruments.^[1]

Conclusion

Methyl 5-nitro-1H-indazole-7-carboxylate is a chemical compound with well-defined physical properties and significant potential as a synthetic intermediate. Its enhanced reactivity, attributed to the nitro functional group, makes it a valuable precursor in the fields of medicinal and agricultural chemistry. While detailed public spectroscopic and synthetic data are limited,

its commercial availability and documented applications underscore its importance for researchers and scientists in the development of new bioactive compounds.

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